

Dioxybenzone Solubility in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Dioxybenzone*

Cat. No.: *B1663609*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **dioxybenzone** in various organic solvents. The information is tailored for professionals in research, scientific, and drug development fields, offering quantitative data, detailed experimental methodologies, and visual representations of relevant processes to support formulation and analytical development.

Quantitative Solubility of Dioxybenzone

The solubility of **dioxybenzone**, a widely used UV filter, is a critical parameter for the development of effective topical formulations and analytical methods. The following table summarizes the available quantitative and qualitative solubility data for **dioxybenzone** in a range of organic solvents at 25 °C.

Solvent	Solubility (g/100 mL)	Remarks
Ethanol (95%)	21.4 - 21.8	-
Isopropanol	17	-
Methyl Ethyl Ketone	55.3	-
Benzene	46.6	-
Carbon Tetrachloride	22.2	-
Propylene Glycol	6.2	-
n-Hexane	1.5 - 2.3	-
Ethylene Glycol	3.0	-
Toluene	Freely Soluble	Quantitative data not specified. [1]
Methanol	Slightly Soluble	Quantitative data not specified. [2]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Quantitative data not specified. [2]
Water	Insoluble	Practically insoluble. [1] [2]
Ethyl Acetate	Data not available	-

Experimental Protocols for Solubility Determination

The determination of the solubility of a compound like **dioxybenzone** is crucial for pre-formulation studies. Standard methodologies involve creating a saturated solution and then quantifying the dissolved solute. Below are detailed experimental protocols that can be adapted for determining the solubility of **dioxybenzone** in various organic solvents.

Equilibrium Solubility Determination by the Shake-Flask Method

This is a conventional and widely accepted method for determining equilibrium solubility.

Materials and Apparatus:

- **Dioxybenzone** (analytical standard)
- Selected organic solvents (HPLC grade or equivalent)
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **dioxybenzone** to a series of vials, each containing a known volume of the selected organic solvent. The excess solid should be clearly visible.
- Equilibration: Seal the vials and place them in a temperature-controlled orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C). Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The agitation should be vigorous enough to keep the solid suspended.
- Phase Separation: After the equilibration period, allow the vials to stand undisturbed at the set temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle. Alternatively, centrifuge the samples to facilitate phase separation.
- Sample Collection and Dilution: Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved particles.

Accurately dilute the filtered solution with the respective solvent to a concentration within the linear range of the analytical method.

- Quantification: Analyze the diluted solutions using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry, to determine the concentration of **dioxybenzone**.
- Calculation: Calculate the solubility of **dioxybenzone** in the solvent based on the measured concentration and the dilution factor.

Gravimetric Method

This method is simpler and does not require a specific analytical instrument for quantification, but it may be less precise.

Materials and Apparatus:

- **Dioxybenzone** (analytical standard)
- Selected organic solvents
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Oven or vacuum oven

Procedure:

- Preparation of Saturated Solutions: Prepare saturated solutions of **dioxybenzone** in the chosen solvents as described in the shake-flask method (Steps 1 and 2).
- Sample Collection: After equilibration and sedimentation, carefully withdraw a known volume or weight of the clear supernatant.
- Solvent Evaporation: Transfer the aliquot to a pre-weighed container and evaporate the solvent completely in an oven or vacuum oven at a temperature that does not cause

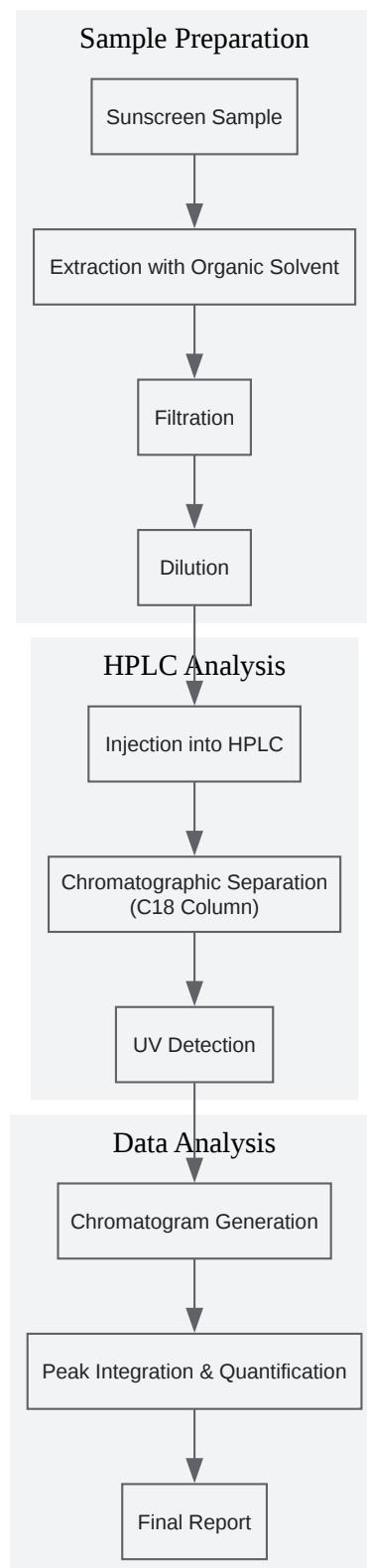
degradation of **dioxybenzone**.

- Weighing the Residue: Once the solvent is fully evaporated, cool the container to room temperature in a desiccator and weigh it again. The difference in weight corresponds to the mass of dissolved **dioxybenzone**.
- Calculation: Calculate the solubility as the mass of **dioxybenzone** per volume or mass of the solvent used.

Visualizations

Analytical Workflow for Dioxybenzone Quantification

The following diagram illustrates a typical workflow for the quantitative analysis of **dioxybenzone** in a formulation, such as a sunscreen lotion, using High-Performance Liquid Chromatography (HPLC).

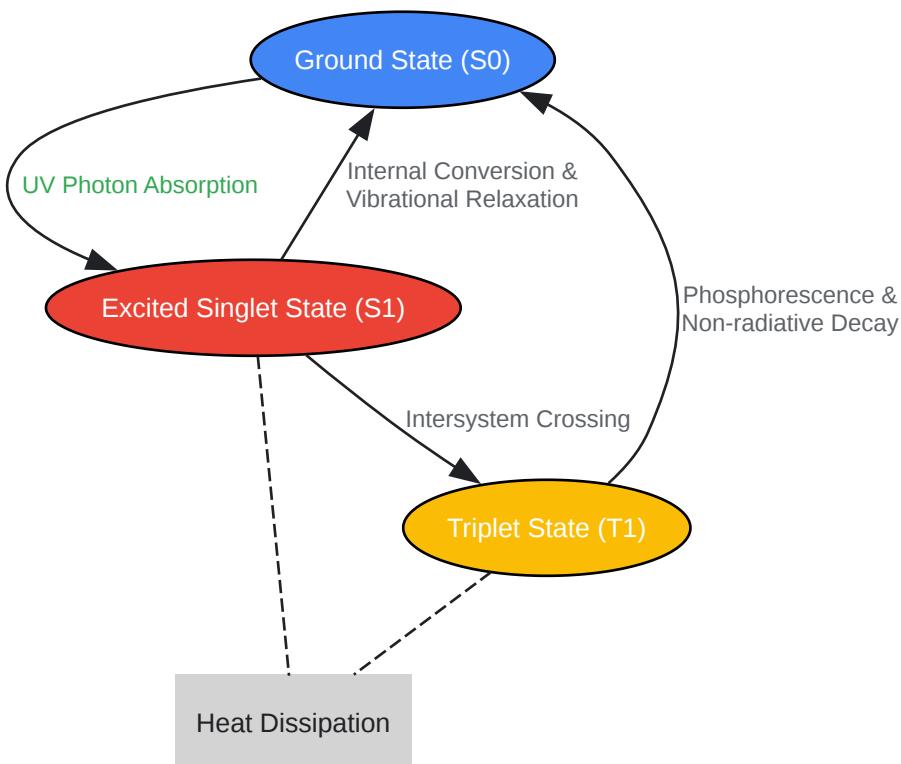


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Caption: Workflow for HPLC analysis of **dioxybenzone**.

Ultrafast Energy Dissipation Pathway of Dioxobenzene

Upon absorption of UV radiation, **dioxobenzene** undergoes a series of rapid photophysical processes to dissipate the absorbed energy, thereby protecting the skin. This diagram illustrates a simplified representation of this energy dissipation pathway.



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Caption: Energy dissipation pathway of **dioxobenzene**.

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References

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- 2, 2,2'-Dihydroxy-4-methoxybenzophenone CAS#: 131-53-3 [m.chemicalbook.com]
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